

Linrodostat: A Comparative Analysis of Specificity for IDO1 over IDO2 and TDO2

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Compound of Interest

Compound Name: *Linrodostat*

Cat. No.: *B606295*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **Linrodostat**'s (also known as BMS-986205) inhibitory activity against indoleamine 2,3-dioxygenase 1 (IDO1) versus its activity against the related enzymes indoleamine 2,3-dioxygenase 2 (IDO2) and tryptophan 2,3-dioxygenase 2 (TDO2). The information presented is supported by experimental data to aid in the evaluation of **Linrodostat**'s selectivity profile.

Executive Summary

Linrodostat is a potent and selective inhibitor of the IDO1 enzyme.[1][2] Preclinical data demonstrates that **Linrodostat** exhibits high potency against IDO1, with negligible activity observed against TDO2.[3][4] While direct quantitative data for its activity against human IDO2 is not readily available in the public domain, studies have shown no inhibitory activity against murine IDO2.[1][2][5] This high selectivity for IDO1 suggests a focused mechanism of action, which is a critical attribute in the development of targeted cancer immunotherapies.

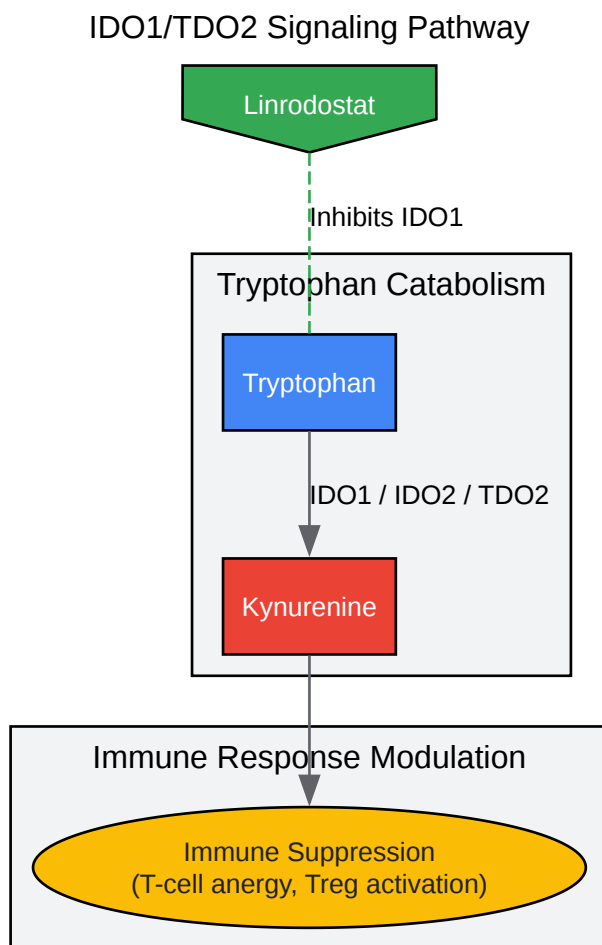
Data Presentation: Inhibitory Activity of Linrodostat

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **Linrodostat** against human IDO1 and TDO2, as well as qualitative data for murine IDO2. This data is derived from in vitro cellular assays measuring the production of kynurenine, a downstream metabolite of tryptophan catabolism.

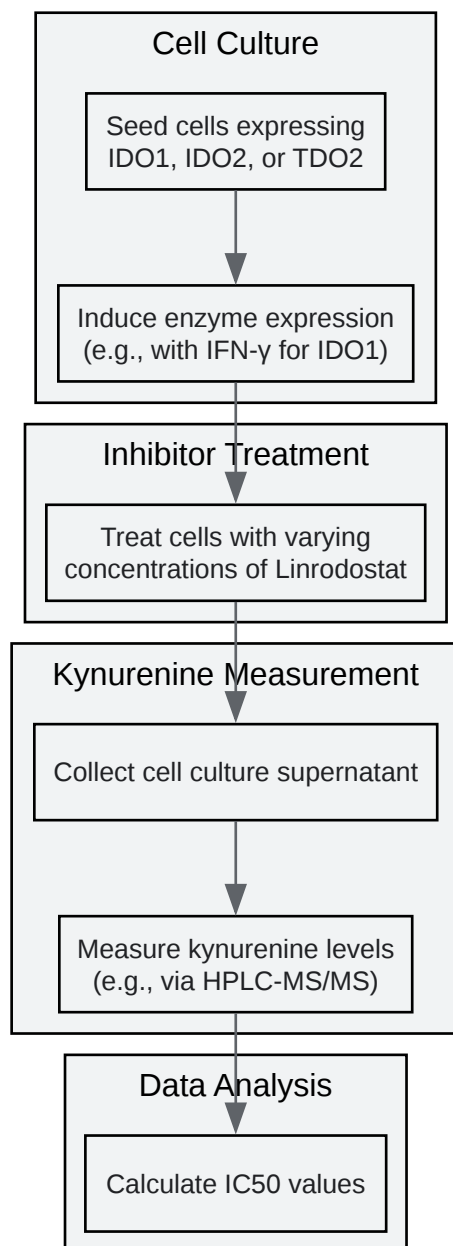
Target Enzyme	Cell Line/Assay System	IC50 (nM)	Reference(s)
Human IDO1	HEK293 cells expressing human IDO1	1.1	[3] [6] [7] [8]
HeLa cells (human)	1.7	[3] [4]	
Human TDO2	Human tryptophan-2,3-dioxygenase cell-based assay	> 2000	[3] [4]
Murine IDO2	Not specified	No inhibitory activity	[1] [2] [5]

Signaling Pathway and Experimental Workflow

To visually represent the biological context and experimental approach for determining **Linrodostat**'s specificity, the following diagrams are provided.



Experimental Workflow for Specificity Testing

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- To cite this document: BenchChem. [Linrodostat: A Comparative Analysis of Specificity for IDO1 over IDO2 and TDO2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606295#specificity-of-linrodostat-for-ido1-over-ido2-and-tdo2]

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